

Trimethoxy(propyl)silane chemical structure and properties

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An In-depth Technical Guide to **Trimethoxy(propyl)silane**: Chemical Structure, Properties, and Applications

For Researchers, Scientists, and Drug Development Professionals

Introduction

Trimethoxy(propyl)silane, also known as n-propyltrimethoxysilane, is an organosilicon compound with the chemical formula C6H16O3Si.[1][2] It is a versatile molecule widely utilized in various industrial and scientific applications due to its unique chemical structure.[2] This technical guide provides a comprehensive overview of the chemical structure, properties, and common applications of **trimethoxy(propyl)silane**, with a focus on its role as a surface modifier and coupling agent. The information presented herein is intended to support researchers, scientists, and professionals in the fields of materials science, chemistry, and drug development.

Chemical Identity



Identifier	Value
IUPAC Name	trimethoxy(propyl)silane[3]
CAS Number	1067-25-0[1][4][5]
Molecular Formula	C6H16O3Si[1][3][6]
Molecular Weight	164.27 g/mol [1][4][7]
Synonyms	n-Propyltrimethoxysilane, Propyltrimethoxysilane[1][5][8]
Linear Formula	CH3CH2CH2Si(OCH3)3[4][7]
SMILES	CCCINVALID-LINK(OC)OC[3][9]
InChI Key	HQYALQRYBUJWDH-UHFFFAOYSA-N[1][3][9]

Chemical Structure

The structure of **trimethoxy(propyl)silane** consists of a central silicon atom bonded to a propyl group and three methoxy groups. This bifunctional nature, with a stable organic propyl group and hydrolyzable methoxy groups, is key to its utility.[2]

Chemical structure of trimethoxy(propyl)silane.

Physical and Chemical Properties

Trimethoxy(propyl)silane is a colorless, clear liquid with a low viscosity.[1] It is sensitive to moisture and will react with water.[1][8]

Tabulated Physical Properties



Property	Value
Appearance	Colorless to almost colorless clear liquid[1][5]
Boiling Point	142 °C (lit.)[1]
Density	0.932 g/mL at 25 °C (lit.)[1]
Refractive Index (n20/D)	1.391 (lit.)[1]
Vapor Pressure	0.15 psi at 20 °C[1][9]
Flash Point	97 °F (36 °C)[1]
Solubility	Soluble in most organic solvents; reacts with water[2][8]

Reactivity and Stability

The key chemical property of **trimethoxy(propyl)silane** is the reactivity of its methoxy groups, which can undergo hydrolysis in the presence of water to form silanol (Si-OH) groups. These silanol groups are highly reactive and can condense with each other or with hydroxyl groups on the surface of inorganic substrates to form stable siloxane (Si-O-Si) or Si-O-Substrate bonds.[2]

The compound is stable under anhydrous conditions but is moisture-sensitive.[1] It is incompatible with strong oxidizing agents, acids, bases, and alcohols.[1]

Experimental Protocols Synthesis of Trimethoxy(propyl)silane (General Procedure)

While specific industrial synthesis protocols are proprietary, a general method involves the hydrosilylation of propylene with trimethoxysilane in the presence of a catalyst.

Materials:

- Trimethoxysilane
- Propylene



- Hydrosilylation catalyst (e.g., a platinum-based catalyst)
- Anhydrous solvent (e.g., toluene)

Procedure:

- A reaction vessel is charged with trimethoxysilane and the anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon).
- The catalyst is added to the reaction mixture.
- Propylene gas is then bubbled through the solution at a controlled rate and temperature.
- The reaction is monitored for completion using an appropriate analytical technique, such as gas chromatography (GC).
- Upon completion, the catalyst is removed by filtration.
- The solvent and any unreacted starting materials are removed by distillation.
- The final product, trimethoxy(propyl)silane, is purified by fractional distillation under reduced pressure.

Surface Modification of Glass Substrates

This protocol describes a general procedure for modifying the surface of glass slides to impart hydrophobicity.

Materials:

- Glass slides
- Detergent solution
- Deionized water
- Ethanol
- Trimethoxy(propyl)silane



- Anhydrous toluene
- Acetic acid (for pH adjustment)

Procedure:

- Cleaning: The glass slides are first thoroughly cleaned to expose surface hydroxyl groups.
 This can be achieved by sonicating the slides in a detergent solution, followed by extensive rinsing with deionized water and then ethanol. The cleaned slides are then dried in an oven at 110 °C.
- Silanization Solution Preparation: A 2% (v/v) solution of **trimethoxy(propyl)silane** in anhydrous toluene is prepared. A small amount of acetic acid can be added to catalyze the hydrolysis reaction.
- Surface Treatment: The dried glass slides are immersed in the silanization solution for a specified period, typically ranging from a few minutes to several hours, at room temperature.
- Rinsing: After immersion, the slides are rinsed with fresh toluene to remove any excess, unreacted silane.
- Curing: The coated slides are then cured in an oven at 110-120 °C for 30-60 minutes. This
 step promotes the formation of covalent bonds between the silanol groups and the glass
 surface.
- Final Rinse: The cured slides are rinsed with ethanol and dried.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a suitable technique for the analysis of trimethoxy(propyl)silane.

Instrumentation:

Gas chromatograph coupled to a mass spectrometer.



 Capillary column suitable for the analysis of organosilicon compounds (e.g., a low- to midpolarity column).

General Parameters:

- Injector Temperature: 250 °C
- · Carrier Gas: Helium
- Oven Temperature Program: An initial temperature of 50 °C, held for 2 minutes, followed by a ramp of 10 °C/min to 250 °C, and held for 5 minutes.
- Mass Spectrometer: Operated in electron ionization (EI) mode with a scan range of m/z 40-400.

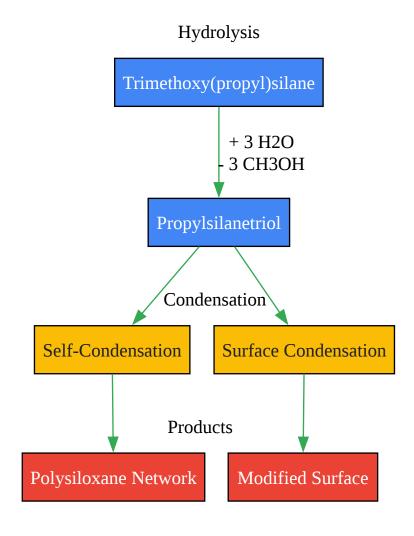
Sample Preparation:

 Samples are typically diluted in a dry, aprotic solvent such as hexane or toluene before injection.

Signaling Pathways and Experimental Workflows Hydrolysis and Condensation Pathway

The utility of **trimethoxy(propyl)silane** as a coupling agent and for surface modification stems from its hydrolysis and subsequent condensation reactions.





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Hydrolysis and condensation of trimethoxy(propyl)silane.

Experimental Workflow for Surface Modification

The following diagram illustrates a typical workflow for the surface modification of a substrate using **trimethoxy(propyl)silane**.





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Workflow for substrate surface modification.

Applications

Trimethoxy(propyl)silane is utilized in a variety of applications, primarily leveraging its ability to couple organic and inorganic materials.

- Coupling Agent: It is used to improve the adhesion between inorganic fillers (e.g., silica, glass fibers) and organic polymer matrices in composites.[6] This enhances the mechanical properties and durability of the composite material.
- Surface Modification: It can be used to render surfaces such as glass, ceramics, and metals hydrophobic.[1][2] This is useful for creating water-repellent coatings, anti-fouling surfaces, and for controlling the surface energy of materials.[2]
- Sol-Gel Processes: Trimethoxy(propyl)silane is an important precursor in sol-gel synthesis,
 where it can be used to incorporate organic functionality into an inorganic silica network.[1]
- Adhesion Promoter: In coatings, adhesives, and sealants, it can be used as a primer or additive to improve adhesion to various substrates.
- Crosslinking Agent: It can act as a crosslinker in certain polymer systems, particularly in moisture-cured formulations.

Safety and Handling

Trimethoxy(propyl)silane is a flammable liquid and vapor.[1][4] It can cause skin and eye irritation.[10][11] It is important to handle this chemical in a well-ventilated area and to wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[4][11] Due to its reactivity with water, it should be stored in a tightly sealed container in a cool, dry place away from moisture.[1][5] In case of fire, use foam, carbon dioxide, or dry chemical extinguishers.[10]

Conclusion



Trimethoxy(propyl)silane is a valuable and versatile chemical with a wide range of applications in materials science and chemistry. Its unique bifunctional structure allows for the effective coupling of organic and inorganic materials, the modification of surface properties, and the synthesis of hybrid materials. A thorough understanding of its chemical properties, reactivity, and handling requirements is essential for its safe and effective use in research and industrial settings.

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